

Safeguarding Researchers: A Comprehensive Guide to Handling Chlorotris(triphenylphosphine)rhodium(I)

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Compound of Interest

Compound Name: Chlorotris(triphenylphosphine)rhodium(I)

Cat. No.: B101334

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Chlorotris(triphenylphosphine)rhodium(I)**, commonly known as Wilkinson's catalyst. The following procedural guidance, operational plans, and disposal protocols are designed to minimize risk and build a foundation of trust in laboratory safety practices.

Hazard Identification and Personal Protective Equipment (PPE)

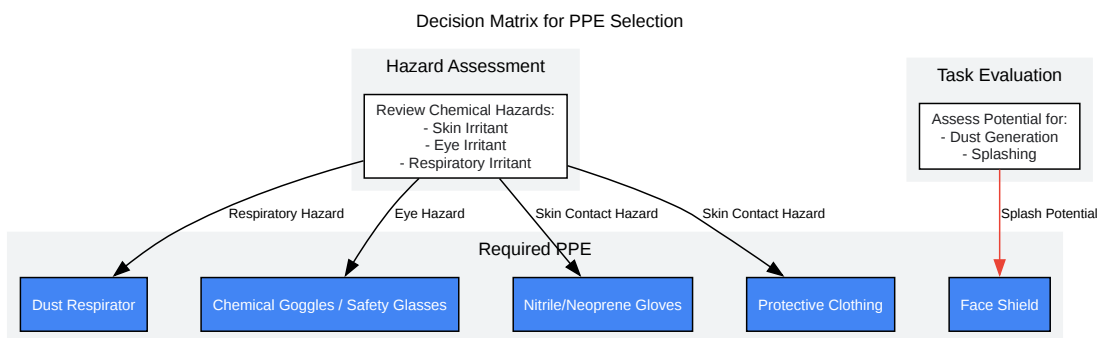
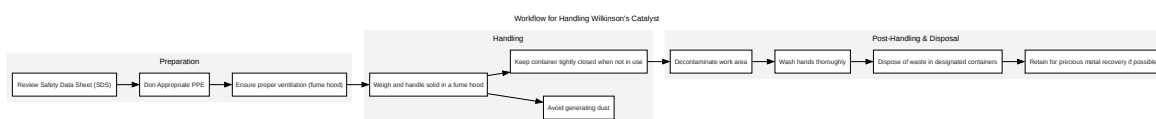
Chlorotris(triphenylphosphine)rhodium(I) is a red-brown solid that can cause skin and serious eye irritation.[1][2][3][4] It may also cause respiratory irritation.[3][4][5] Therefore, adherence to proper PPE protocols is critical. The following table summarizes the recommended personal protective equipment.

Protection Type	Recommended Equipment	Specifications and Use Cases
Respiratory Protection	Dust respirator / NIOSH-certified dust and mist respirator	Recommended where exposure through inhalation may occur from use, especially when generating dust.[1][2]
Hand Protection	Protective gloves	Neoprene or nitrile rubber gloves are recommended.[2]
Eye Protection	Safety glasses or chemical goggles	Contact lenses should not be worn.[2] A face shield may be required in situations with a high potential for splashing.[1]
Skin and Body Protection	Protective clothing / Lab coat	Wear suitable protective clothing to minimize skin contact.[2][6]
Foot Protection	Protective boots	Required if the situation demands.[1]

Operational and Handling Plan

A systematic approach to handling **Chlorotris(triphenylphosphine)rhodium(I)** is crucial for minimizing exposure and ensuring experimental integrity.

Workflow for Handling **Chlorotris(triphenylphosphine)rhodium(I)**



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